

An In-depth Technical Guide to 3,4-Dibromoisoquinoline

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Compound of Interest

Compound Name: **3,4-Dibromoisoquinoline**

Cat. No.: **B189536**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,4-Dibromoisoquinoline, a halogenated derivative of the isoquinoline scaffold, is a heterocyclic aromatic compound of significant interest in medicinal chemistry and organic synthesis. The isoquinoline core is a prevalent structural motif in a vast array of natural products and pharmacologically active molecules, bestowing upon its derivatives a diverse range of biological activities. The strategic placement of bromine atoms at the 3 and 4 positions of the isoquinoline ring offers unique opportunities for further functionalization through various cross-coupling reactions, making it a versatile building block for the synthesis of complex molecular architectures. This technical guide provides a comprehensive overview of the chemical and physical properties of **3,4-Dibromoisoquinoline**, detailed experimental protocols for its synthesis, and an exploration of its potential applications in drug discovery and development, with a focus on its putative interactions with key cellular signaling pathways.

Core Properties of 3,4-Dibromoisoquinoline

A thorough understanding of the physicochemical properties of **3,4-Dibromoisoquinoline** is fundamental for its effective application in research and development. The key identifying and physical data for this compound are summarized in the table below.

Property	Value	Reference
CAS Number	36963-44-7	
Molecular Formula	C ₉ H ₅ Br ₂ N	
Molecular Weight	286.95 g/mol	
Appearance	Solid	
Boiling Point	360 °C at 760 mmHg	
Flash Point	171.5 °C	
Density	1.923 g/cm ³	
Refractive Index	1.698	

Synthesis of 3,4-Dibromoisoquinoline: Experimental Protocols

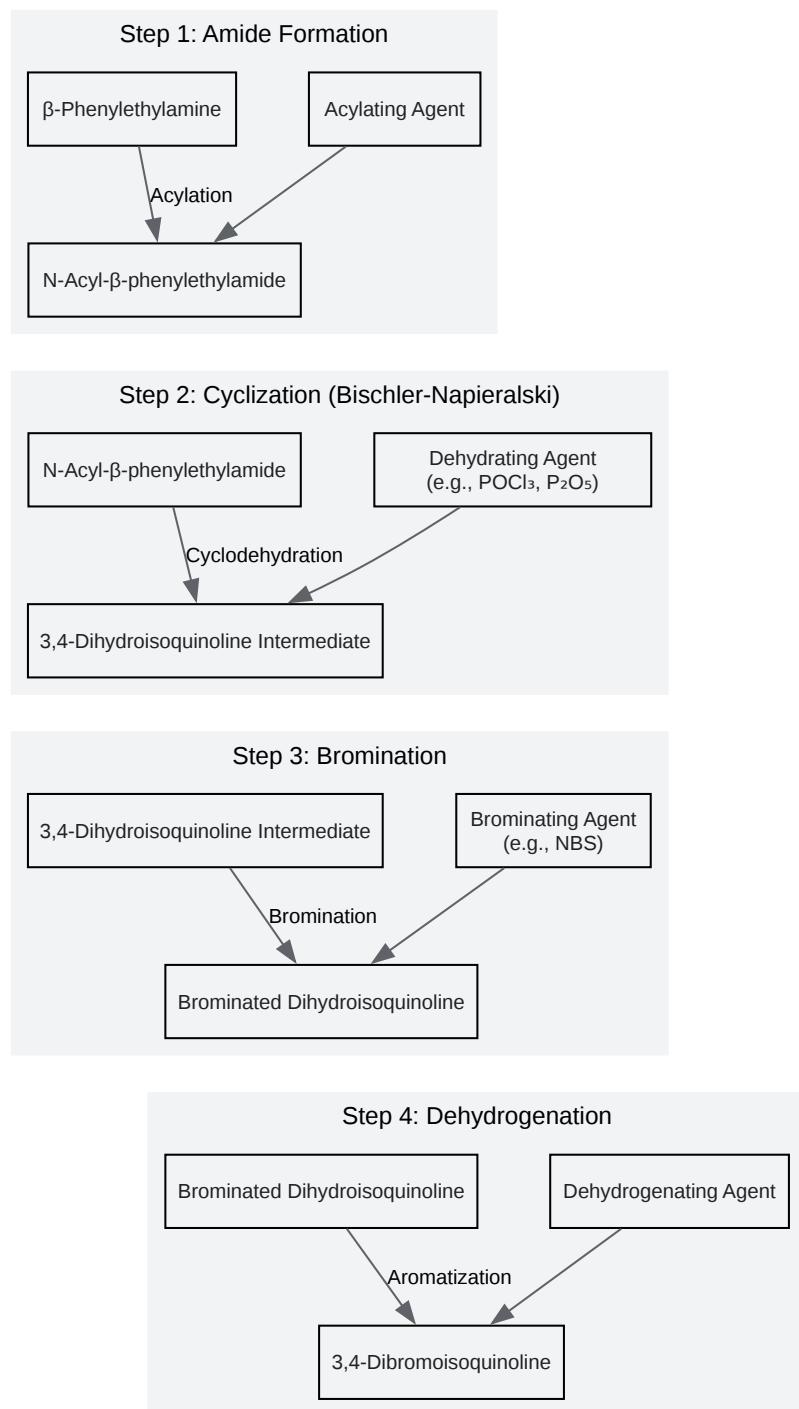
The synthesis of **3,4-Dibromoisoquinoline** can be approached through the bromination of an isoquinoline precursor. While a specific, detailed experimental protocol for the direct synthesis of **3,4-Dibromoisoquinoline** is not readily available in the cited literature, a general understanding can be derived from established bromination procedures for isoquinoline and the synthesis of related dihydroisoquinolines. A plausible synthetic strategy involves the preparation of a 3,4-dihydroisoquinoline intermediate followed by bromination and subsequent dehydrogenation. The Bischler-Napieralski reaction is a cornerstone for the synthesis of 3,4-dihydroisoquinolines.

General Synthetic Approach via Bischler-Napieralski Reaction and Bromination

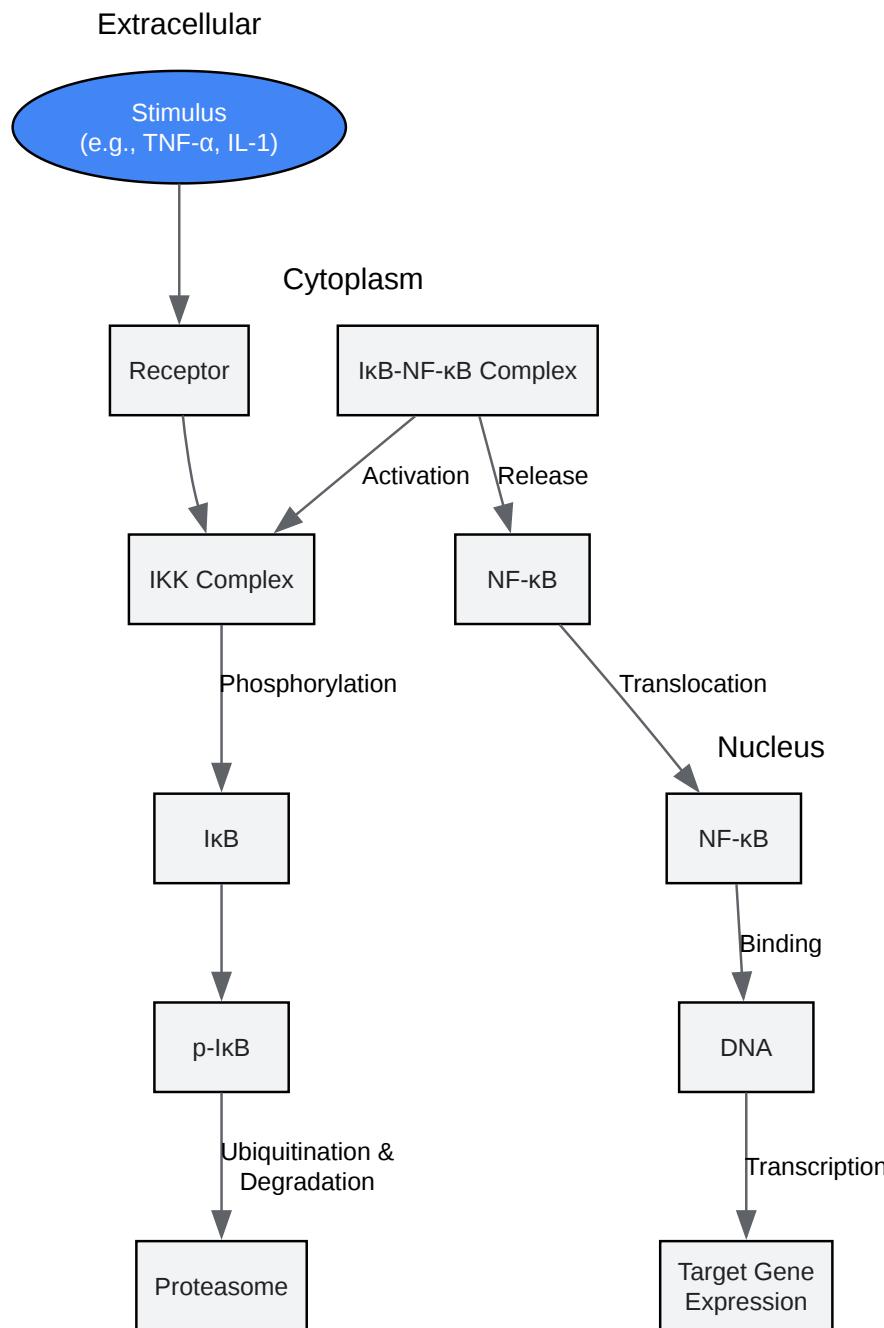
The Bischler-Napieralski reaction involves the cyclodehydration of a β -phenylethylamide using a dehydrating agent like phosphorus pentoxide or phosphoryl chloride to yield a 3,4-dihydroisoquinoline. This intermediate can then be subjected to bromination.

A proposed synthetic workflow is outlined below:

Proposed Synthetic Workflow for 3,4-Dibromoisoquinoline



Canonical NF-κB Signaling Pathway

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